

Application Note: Quantification of Arachidoyl-CoA in Biological Samples by HPLC

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Compound of Interest

Compound Name: Arachidoyl-coa

Cat. No.: B100429

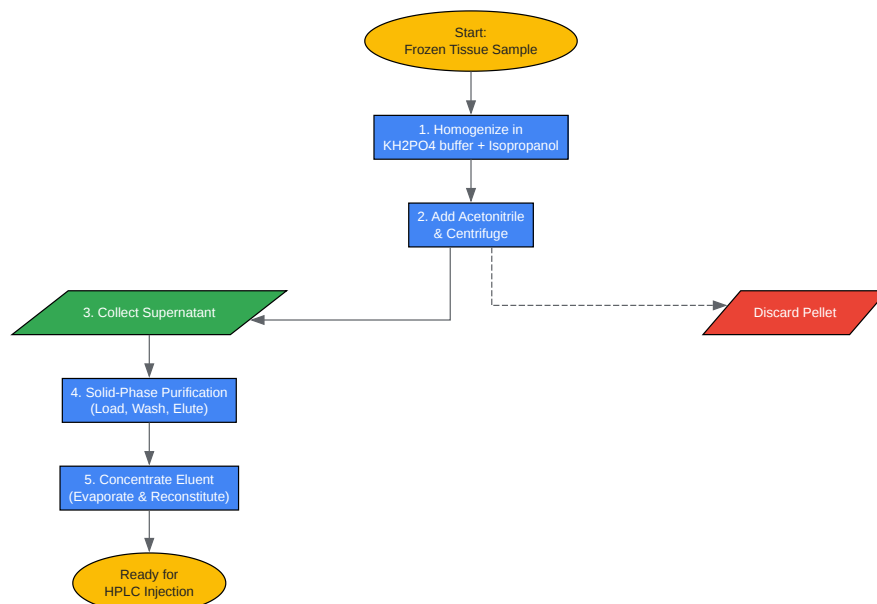
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Audience: Researchers, scientists, and drug development professionals.

Introduction **Arachidoyl-CoA** (C20:0-CoA) is a long-chain saturated acyl-coenzyme A thioester involved in various metabolic pathways, including fatty acid metabolism and lipid synthesis. Accurate quantification of **Arachidoyl-CoA** in biological matrices is crucial for understanding its physiological and pathological roles. High-Performance Liquid Chromatography (HPLC) is a robust and widely used technique for the separation and quantification of acyl-CoA species.^[1]^[2] This document provides a detailed protocol for the extraction and quantification of **Arachidoyl-CoA** from biological samples using reversed-phase HPLC with UV detection.

Principle This method involves the extraction of total acyl-CoAs from tissue or cell homogenates, followed by solid-phase purification. The purified acyl-CoAs are then separated by reversed-phase HPLC on a C18 column using a gradient elution program. Quantification is achieved by monitoring the column eluent at 260 nm, the wavelength at which the adenine moiety of the coenzyme A molecule exhibits maximum absorbance.^[3]^[4]

Experimental Workflow



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References

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